

Isotopic Purity of Physcion-d3: A Technical Guide

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Compound of Interest

Compound Name: *Physcion-d3*

Cat. No.: *B564984*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **Physcion-d3**, a deuterated analog of the naturally occurring anthraquinone, Physcion. This document outlines the typical isotopic purity, the methodologies for its determination, and relevant biological pathways for its application in research.

Quantitative Data Summary

The isotopic purity of a deuterated standard is a critical parameter for its use in quantitative analysis, such as in mass spectrometry-based assays. The data for **Physcion-d3** is summarized below.

Parameter	Value	Notes
Chemical Name	Physcion-d3 (1,8-Dihydroxy-3-(methoxy-d3)-6-methyl-9,10-anthracenedione)	Deuterated analog of Physcion.
CAS Number	1215751-27-1	A unique identifier for this specific chemical substance.
Molecular Formula	C ₁₆ H ₉ D ₃ O ₅	Indicates the elemental composition, with three deuterium atoms replacing three hydrogen atoms.
Molecular Weight	287.28 g/mol	The mass of one mole of Physcion-d3.
Isotopic Purity	99.82%	This value represents the percentage of the deuterated form relative to all isotopic forms. ^[1]

Experimental Protocols for Isotopic Purity Determination

The determination of isotopic purity for deuterated compounds like **Physcion-d3** is crucial for ensuring the accuracy and reliability of experimental results. High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary techniques employed for this purpose.

High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining isotopic purity by distinguishing between the mass of the deuterated and non-deuterated isotopologues.

Methodology:

- **Sample Preparation:** A solution of **Physcion-d3** is prepared in a suitable solvent, such as methanol or acetonitrile, at a known concentration.

- Instrumentation: A high-resolution mass spectrometer, often coupled with liquid chromatography (LC-MS), is used. Electrospray ionization (ESI) is a common ionization technique for this type of analysis.
- Data Acquisition: The instrument is calibrated to ensure high mass accuracy. Full scan mass spectra are acquired over a relevant m/z range that includes the molecular ions of both Physcion and **Physcion-d3**.
- Data Analysis:
 - The theoretical m/z values for the protonated molecules of the unlabeled Physcion ($[M+H]^+$) and the deuterated **Physcion-d3** ($[M+D_3+H]^+$) are calculated.
 - The relative abundance of the ion corresponding to **Physcion-d3** is compared to the sum of the abundances of all relevant isotopic peaks (including the unlabeled form and partially deuterated species).
 - Corrections for the natural isotopic abundance of elements like Carbon-13 are applied to the data to accurately calculate the isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H (proton) and ^2H (deuterium) NMR, provides detailed structural information and can be used to determine the location and extent of deuteration.

Methodology:

- Sample Preparation: A solution of **Physcion-d3** is prepared in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) to avoid interference from solvent protons.
- ^1H NMR Analysis:
 - A ^1H NMR spectrum is acquired. The absence or significant reduction of the signal corresponding to the methoxy protons (which are replaced by deuterium in **Physcion-d3**) confirms successful deuteration.
 - The integral of any residual proton signal at the deuterated position is compared to the integrals of other non-deuterated protons in the molecule to quantify the isotopic purity.

- ^2H NMR Analysis:
 - A ^2H NMR spectrum can be acquired to directly observe the deuterium signal. The presence of a signal at the expected chemical shift for the methoxy group confirms the position of deuteration.

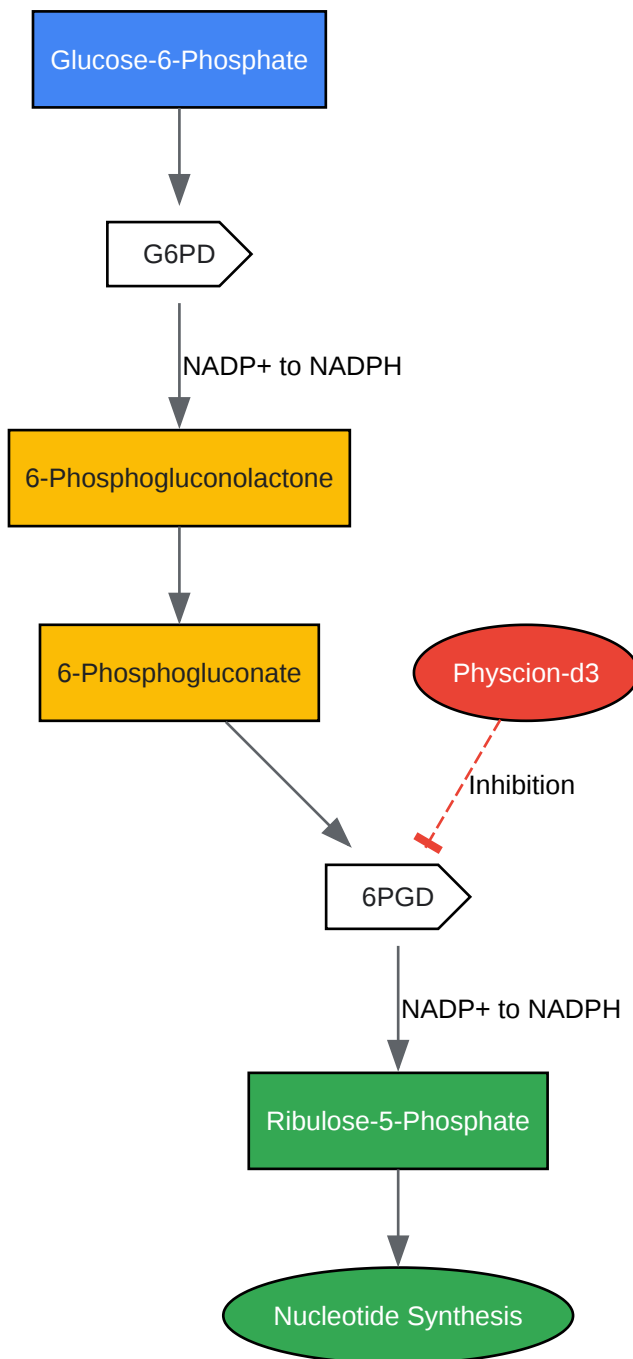
Signaling Pathways and Experimental Workflows

Physcion is known to interact with several biological pathways, making its deuterated form a valuable tool for metabolic stability and pharmacokinetic studies.

Physcion as a 6-Phosphogluconate Dehydrogenase (6PGD) Inhibitor

Physcion has been identified as an inhibitor of 6-phosphogluconate dehydrogenase (6PGD), a key enzyme in the pentose phosphate pathway (PPP).^[1] The PPP is crucial for cellular biosynthesis and redox balance.

Physcion Inhibition of the Pentose Phosphate Pathway

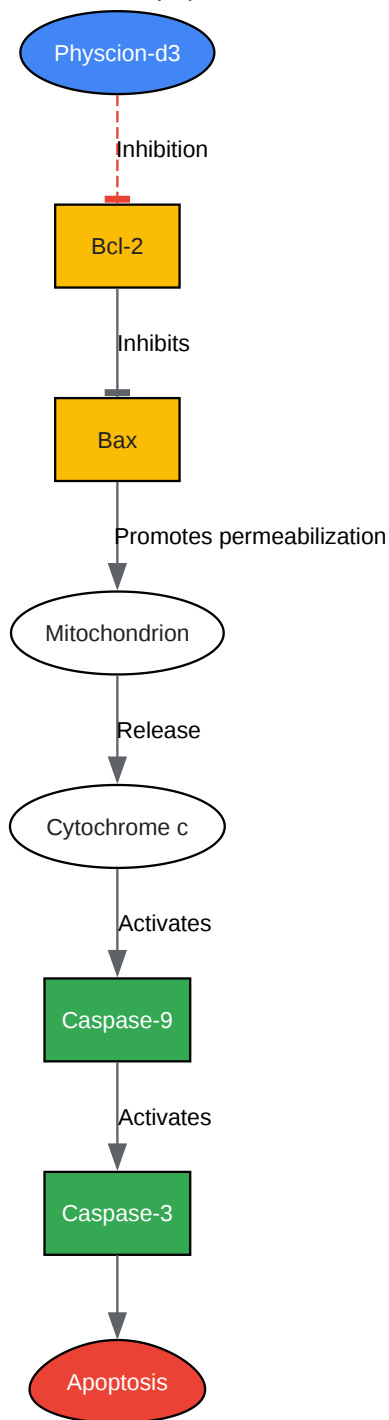
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Caption: **Physcion-d3** inhibits 6PGD, a key enzyme in the pentose phosphate pathway.

Involvement in Apoptosis Signaling

Physcion has also been shown to induce apoptosis in cancer cells through the modulation of the Bcl-2 signaling pathway.

Physcion-d3 Role in Apoptosis via Bcl-2 Pathway

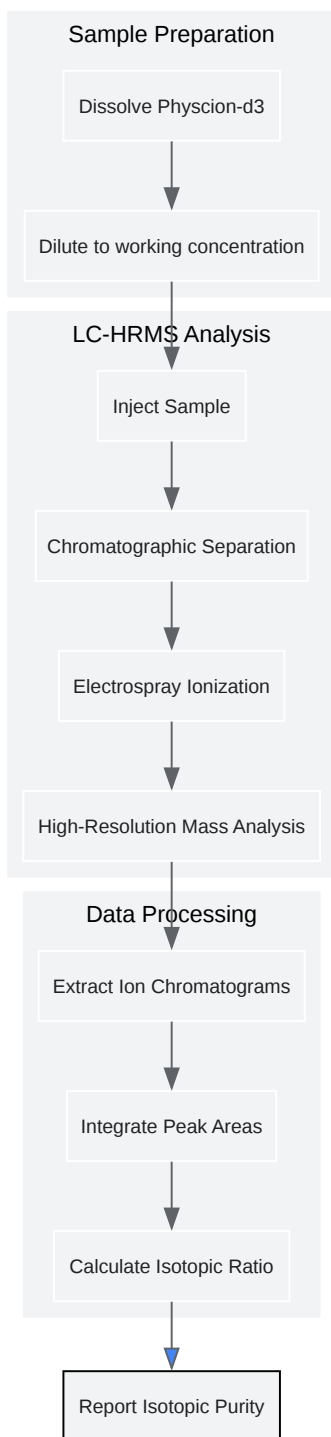
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Caption: **Physcion-d3** can induce apoptosis by inhibiting the anti-apoptotic protein Bcl-2.

Experimental Workflow for Isotopic Purity Analysis

The following diagram illustrates a typical workflow for the determination of isotopic purity using LC-HRMS.

Workflow for Isotopic Purity Determination by LC-HRMS

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Caption: A streamlined workflow for determining the isotopic purity of **Physcion-d3**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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